

ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE proper disposal procedures

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Compound of Interest

Compound Name: ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE

Cat. No.: B1273716

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Proper Disposal of ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE

Essential Safety and Logistical Information for Laboratory Professionals

ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE, a yellow solid used as a pharmaceutical intermediate, requires careful handling and disposal due to its hazardous properties.^{[1][2]} This guide provides detailed, step-by-step procedures for its safe management and disposal in a laboratory setting, ensuring the safety of personnel and compliance with regulations.

Hazard and Property Summary

Proper handling and disposal procedures are informed by the chemical's physical properties and associated hazards. This compound is classified as a hazardous substance.^[1]

Property	Data	Source
Physical State	Solid	[1]
Appearance	Yellow	[1]
Molecular Formula	C12 H16 Br N O	[1][2]
Melting Point	50°C to 52°C	[2]
Solubility	Insoluble in water	[1][2][3]
Hazard Class	Skin Corrosion/Irritation (Category 2), Serious Eye Damage/Eye Irritation (Category 2A), Specific target organ toxicity - single exposure (Category 3), Respiratory system	[1]
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[1][2]

Personal Protective Equipment (PPE) and Handling

Before handling or preparing for disposal, ensure all appropriate personal protective equipment is worn.

- Gloves: Wear protective gloves.
- Eye/Face Protection: Use safety glasses with side-shields or goggles.[1]
- Clothing: Wear protective clothing.[1]
- Respiratory Protection: Avoid breathing dust. Use only in a well-ventilated area, such as under a chemical fume hood.[1][4]

Disposal and Decontamination Protocol

Disposal of **ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE** must be handled in accordance with local, state, and federal regulations. The primary method of disposal is through a licensed and approved waste disposal facility.^{[1][4][5]} This chemical should not be released into the environment or disposed of in standard drains or trash.^{[1][5]}

Step 1: Waste Segregation and Collection

- Identify Waste Streams:
 - Grossly Contaminated Waste: This includes expired or unused pure chemical, reaction residues, and heavily contaminated items (e.g., filter paper, weighing boats).
 - Trace Contaminated Waste: This includes items with minimal residual contamination, such as empty containers, gloves, and disposable lab coats.
- Collect Grossly Contaminated Waste:
 - Carefully transfer all solid waste, including any residues, into a designated, leak-proof, and sealable hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and clearly labeled.
 - For spills, sweep up the solid material and shovel it into the container. Avoid generating dust.^{[1][4][5]}

Step 2: Decontamination of Surfaces and Glassware

- Initial Rinse: Since the compound is insoluble in water, rinsing with water alone is ineffective for decontamination.^{[1][2]}
- Solvent Rinse: Rinse contaminated glassware and surfaces with an appropriate organic solvent in which the compound is soluble. Common solvents for similar compounds include acetone or ethanol. Perform this step in a chemical fume hood.
- Collect Rinsate: The solvent rinsate is now considered hazardous waste. Collect all rinsate in a designated, sealed container for liquid hazardous waste.

- Final Cleaning: After the solvent rinse, glassware can be washed with soap and water.

Step 3: Packaging and Labeling

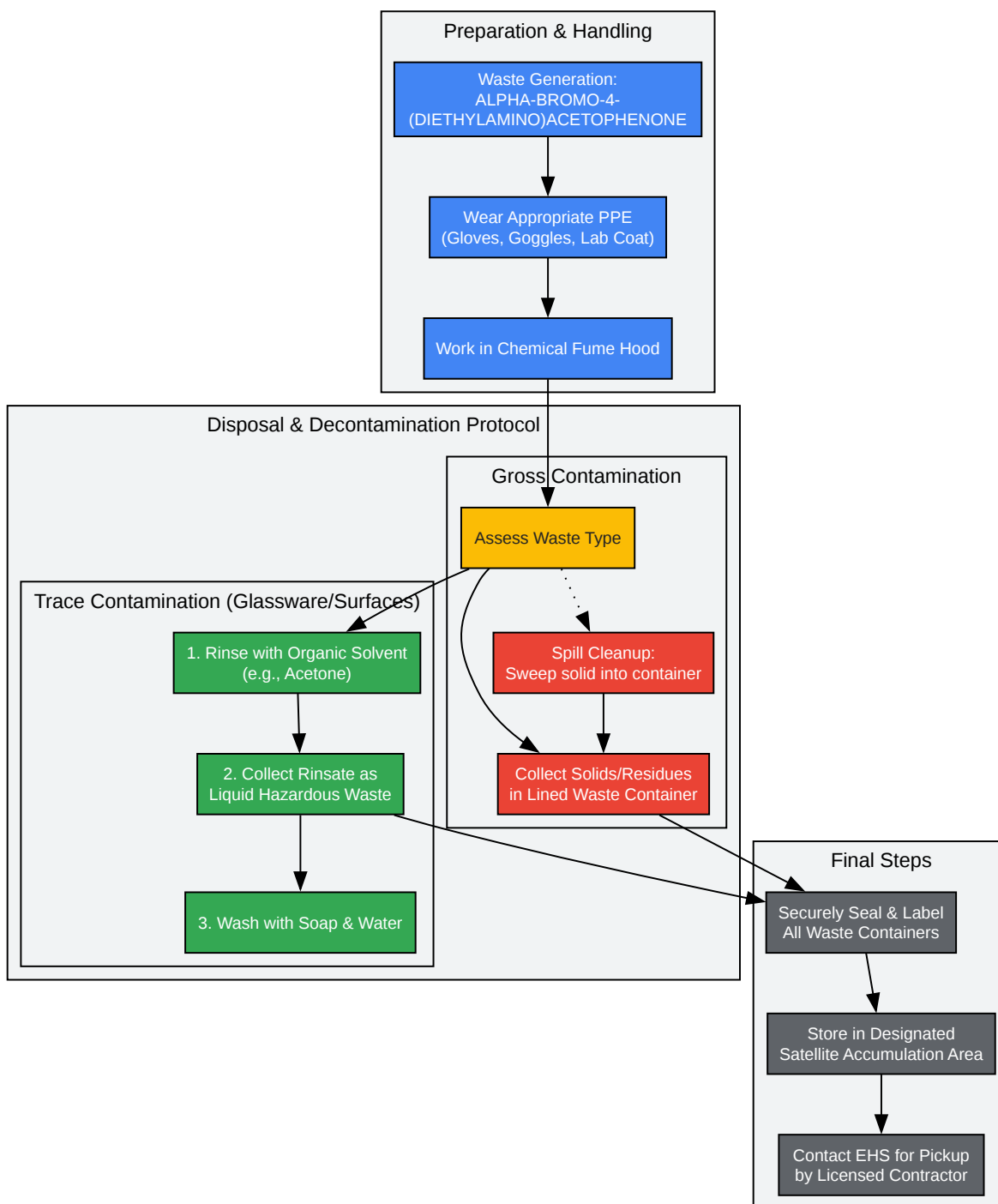
- Seal Containers: Securely close all waste containers (both solid and liquid). Ensure they are not overfilled.
- Labeling: Clearly label each container with:
 - The words "Hazardous Waste."
 - The full chemical name: "**ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE**."
 - The specific hazards (e.g., "Irritant," "Skin and Eye Irritant").
 - The date of accumulation.
 - Your laboratory and contact information.

Step 4: Storage and Disposal

- Temporary Storage: Store the labeled hazardous waste containers in a designated, well-ventilated, and secure satellite accumulation area.^[1] This area should be away from incompatible materials like strong oxidizing agents and strong bases.^{[4][5]}
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the waste.^[1] The final disposal method will likely be incineration at an approved facility.

Disposal Workflow Diagram

The following diagram outlines the decision-making and procedural flow for the proper disposal of **ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE**.



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